

# Operational Safety Guide: Handling 3-Hydroxymethyl-beta-carboline (3-HMC)

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## Compound of Interest

Compound Name: 3-Hydroxymethyl-beta-carboline

CAS No.: 65474-79-5

Cat. No.: B1233533

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## Executive Safety Summary

Compound: **3-Hydroxymethyl-beta-carboline (3-HMC)** CAS No: 65474-79-5 Pharmacological Class: Benzodiazepine receptor inverse agonist;

-carboline alkaloid. Primary Hazards: Acute Toxicity (Oral), Neurotoxicity (Convulsant potential at high doses), Irritant (Skin, Eyes, Respiratory).

Senior Scientist Note:

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*"Do not treat 3-HMC as a generic organic solid. Its mechanism as a GABA-A receptor inverse agonist means systemic absorption can lower seizure thresholds. While standard SDSs list it as an 'Irritant,' your PPE strategy must account for its neuropharmacological potency. Prevent inhalation of dusts and dermal absorption via organic solvents."*

## Hazard Profile & Risk Assessment

Before selecting PPE, understand the specific risks associated with this compound's physicochemical properties.

Hazard Category	GHS Classification	Operational Risk Context
Acute Toxicity	Category 4 (Oral)	Harmful if swallowed. Inadvertent hand-to-mouth transfer is a primary risk vector.
Neurotoxicity	Not always GHS listed	Critical: As an inverse agonist, it blocks GABAergic inhibition. Systemic exposure may cause anxiety, tremors, or convulsions.
Irritation	Skin/Eye (Cat 2)	Causes serious eye irritation and skin dermatitis.
Physical State	Solid (Crystalline)	Fine dust generation during weighing is the highest inhalation risk.
Solubility	DMSO, Methanol, Ethanol	High Risk: If dissolved in DMSO, skin permeability increases drastically.

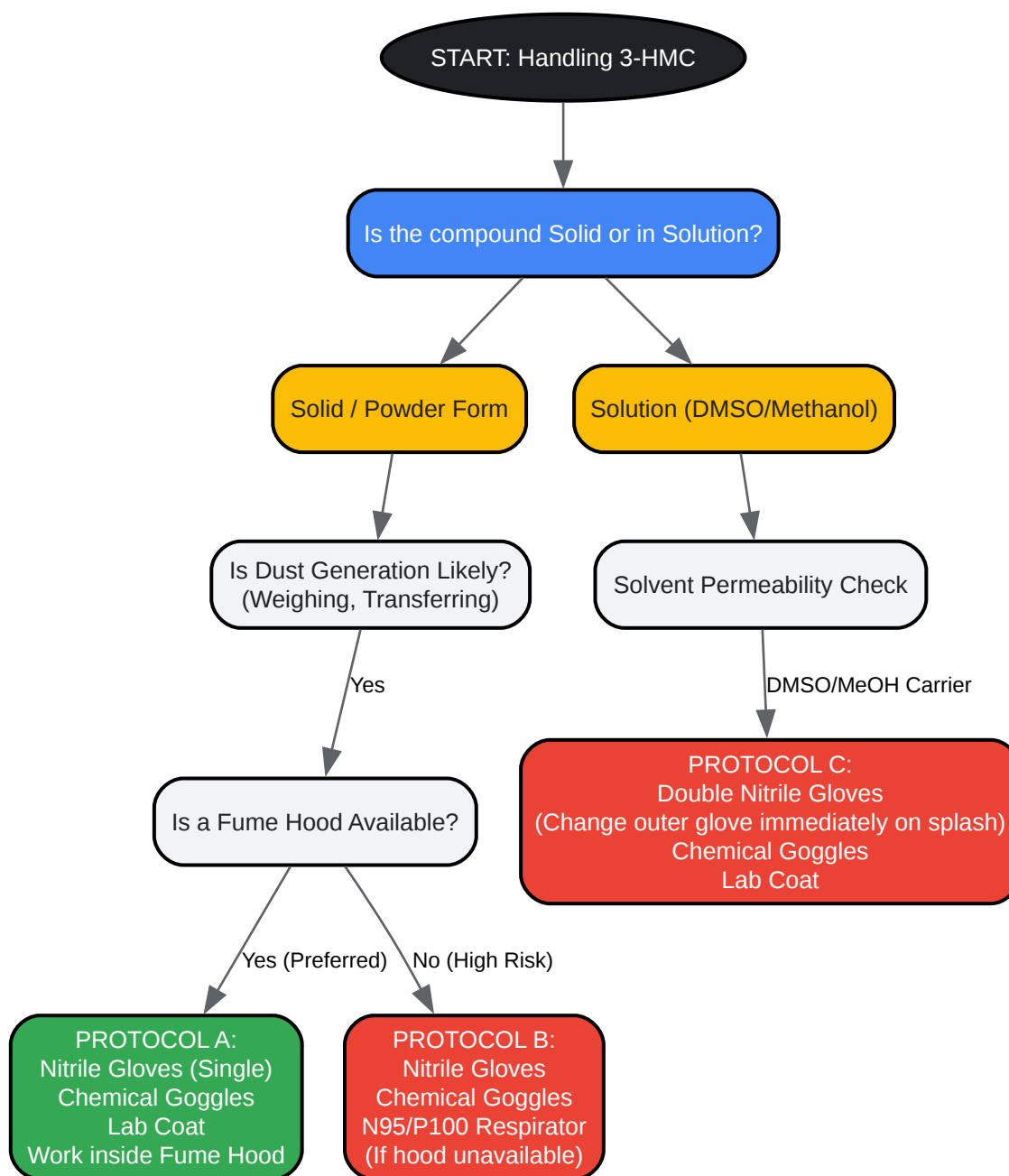
## PPE Selection Matrix

This matrix moves beyond generic advice to specific, validated equipment standards required for handling pharmacologically active alkaloids.

PPE Component	Standard / Material	Specification & Rationale
Hand Protection	Nitrile Rubber	Min Thickness: 0.11 mm (4 mil) for solid handling. Double Gloving: REQUIRED when handling solutions in DMSO/Methanol. Rationale:[1] Latex is permeable to many organic solvents used to solubilize 3-HMC.
Eye Protection	Chemical Goggles	Standard: ANSI Z87.1 (US) or EN 166 (EU). Rationale: Safety glasses with side shields are insufficient for powders that can drift behind lenses. Goggles provide a seal against dust entry.
Respiratory	N95 / P100	Requirement: Use N95 (minimum) if weighing outside a fume hood (not recommended). Best Practice: Handle exclusively inside a certified Chemical Fume Hood.
Body Defense	Lab Coat (Poly/Cotton)	Specification: Long-sleeved, knee-length, buttoned/snapped to the neck. Rationale: Prevents accumulation of dust on street clothes which can track contamination home.

## Visualization: Risk-Based PPE Decision Logic

The following diagram outlines the logical flow for selecting PPE based on the specific experimental state of 3-HMC.



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Figure 1: Decision logic for selecting Personal Protective Equipment based on physical state and engineering controls.

## Operational Protocol: Step-by-Step Handling

### Phase 1: Preparation (Donning)

- Inspection: Check fume hood certification sticker (face velocity > 0.5 m/s).

- Gowning: Put on lab coat and fasten all buttons.
- Eye Gear: Don chemical goggles before opening any containers.
- Gloving:
  - For Solids: Don single pair of Nitrile gloves.
  - For Solutions: Don inner pair (Nitrile) -> Tape cuff to lab coat (optional but recommended) -> Don outer pair (Nitrile).

## Phase 2: Active Handling (Weighing & Solubilization)

- Engineering Control: Perform all weighing inside the fume hood.
- Static Control: Use an anti-static gun or bar if the powder is flighty.
- Solubilization:
  - 3-HMC is soluble in DMSO and Methanol.
  - CRITICAL: Once dissolved in DMSO, the solution can penetrate nitrile gloves faster than the pure solid. If a splash occurs on the outer glove, doff and replace immediately.

## Phase 3: Decontamination & Disposal

- Spill Cleanup (Solid):
  - Do not dry sweep (creates dust).
  - Cover with a wet paper towel (dampened with Ethanol or Methanol—water is poor for solubility).
  - Wipe up and place in hazardous waste.
- Spill Cleanup (Solution):
  - Absorb with vermiculite or spill pads.
  - Clean surface with ethanol/methanol to remove residue.

- Waste Disposal: Dispose of as Hazardous Chemical Waste. Do not flush down the drain. Label clearly as "Beta-Carboline Alkaloid - Toxic."<sup>[2]</sup>

## Emergency Response

Incident	Immediate Action
Eye Contact	Rinse cautiously with water for 15 minutes. <sup>[3]</sup> Remove contact lenses if present. Seek medical attention immediately.
Skin Contact	Wash with soap and plenty of water. <sup>[3]</sup> If dissolved in DMSO, wash for 15+ mins and monitor for systemic signs (tremors, dizziness).
Inhalation	Move to fresh air. <sup>[3]</sup> If breathing is difficult, give oxygen.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a Poison Center immediately.

## References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 5353338, **3-Hydroxymethyl-beta-carboline**. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Laboratory Safety Guidance. Retrieved from [\[Link\]](#)

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